

4-Fluoro-3-nitrotoluene: A Technical Guide to Safe Handling and Precautions

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Compound of Interest

Compound Name: 4-Fluoro-3-nitrotoluene

Cat. No.: B1295202

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For Researchers, Scientists, and Drug Development Professionals

Introduction:

4-Fluoro-3-nitrotoluene is a versatile chemical intermediate widely utilized in the pharmaceutical and agrochemical industries.[1][2] Its unique molecular structure, featuring a fluorine atom and a nitro group on a toluene ring, imparts desirable properties for the synthesis of complex organic molecules.[2][3][4] However, these reactive functional groups also necessitate a thorough understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides an in-depth overview of the safety and handling precautions for **4-Fluoro-3-nitrotoluene**, compiled from various safety data sheets and chemical supplier information, to ensure its safe use in research and development settings.

Physicochemical and Hazard Data

A clear understanding of the physical and chemical properties of a substance is fundamental to its safe handling. The following tables summarize the key quantitative data for **4-Fluoro-3-nitrotoluene**.

Table 1: Physical and Chemical Properties

| Property | Value | Source |
|-------------------|--|---|
| CAS Number | 446-11-7 | [5] |
| Molecular Formula | C7H6FNO2 | [3] |
| Molecular Weight | 155.13 g/mol | [3] |
| Appearance | White or Colorless to Yellow to Orange powder, lump, or clear liquid | [6] [7] |
| Melting Point | 52-55 °C | |
| Boiling Point | 97-98 °C at 3 mmHg | |
| Flash Point | 110 °C (230 °F) - closed cup | |

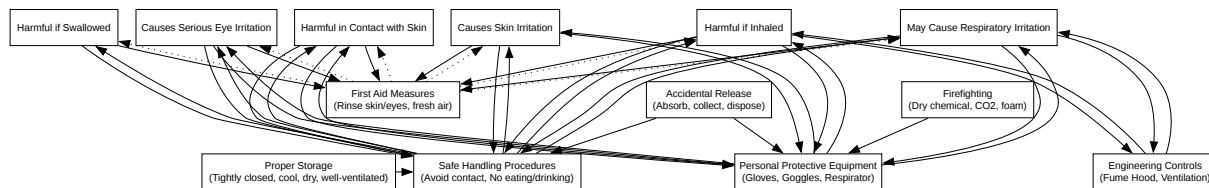
Table 2: GHS Hazard Classification

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Acute Toxicity, Oral | 4 | H302: Harmful if swallowed |
| Acute Toxicity, Dermal | 4 | H312: Harmful in contact with skin |
| Acute Toxicity, Inhalation | 4 | H332: Harmful if inhaled |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation |
| Specific target organ toxicity — single exposure | 3 | H335: May cause respiratory irritation |

(Source:[\[5\]](#)[\[8\]](#)[\[9\]](#))

Hazard Identification and Control

The primary hazards associated with **4-Fluoro-3-nitrotoluene** are its toxicity upon ingestion, skin contact, or inhalation, and its potential to cause skin, eye, and respiratory irritation.[3][5]



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Caption: Hazard Identification and Control Workflow for **4-Fluoro-3-nitrotoluene**.

Experimental Protocols: Safe Handling and Personal Protection

Adherence to strict experimental protocols is crucial when working with **4-Fluoro-3-nitrotoluene**. The following outlines the recommended procedures for safe handling and the use of personal protective equipment.

Engineering Controls

- Ventilation: All work with **4-Fluoro-3-nitrotoluene** should be conducted in a well-ventilated area.[5][8] A chemical fume hood is essential to minimize inhalation exposure.[10]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible in the immediate work area.[10]

Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to prevent exposure.

Table 3: Recommended Personal Protective Equipment

| Body Part | Protection | Standard/Specification |
|-------------|---|--|
| Eyes/Face | Safety glasses with side-shields or goggles. A face shield may be necessary where splashing is a risk. | OSHA 29 CFR 1910.133 or European Standard EN166. [5] [10] |
| Skin | Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or other protective clothing to prevent skin contact. | Inspect gloves before use and dispose of contaminated gloves properly. [11] |
| Respiratory | A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits are exceeded or if irritation is experienced. | Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149. [5] |

Handling Procedures

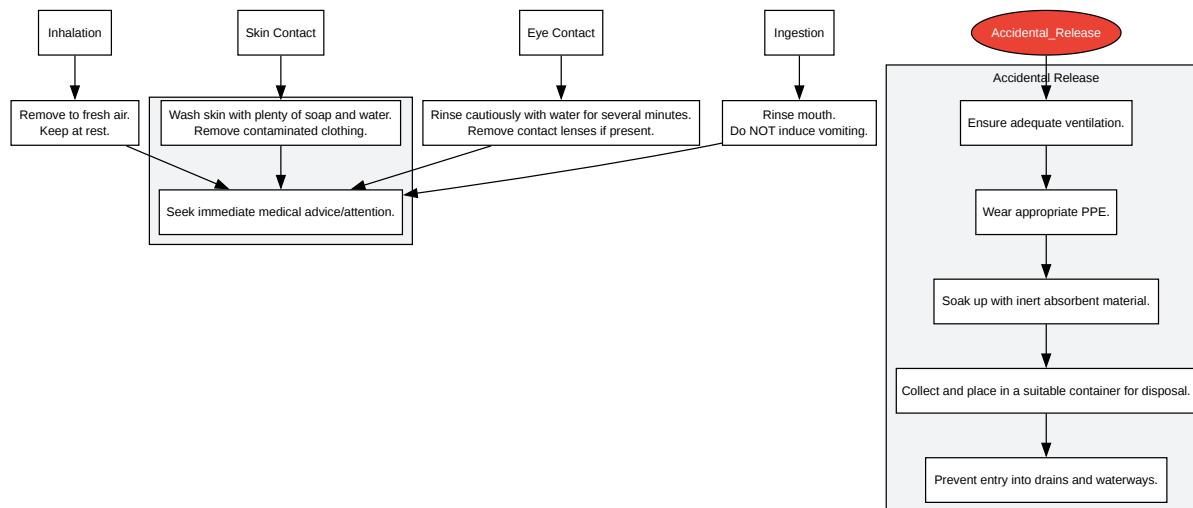
- Avoid all personal contact, including inhalation.[\[11\]](#)
- Wear protective gloves, protective clothing, and eye/face protection.[\[5\]](#)[\[7\]](#)
- Wash hands and any exposed skin thoroughly after handling.[\[5\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled, stored, or used.[\[5\]](#)[\[6\]](#)

Storage Procedures

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[5\]](#)[\[8\]](#)
- Keep away from incompatible materials such as strong oxidizing agents.[\[5\]](#)
- Store locked up.[\[5\]](#)

Emergency Procedures

In the event of an emergency, prompt and appropriate action is vital.



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Caption: Emergency Response Workflow for **4-Fluoro-3-nitrotoluene**.

First Aid Measures

- Inhalation: If inhaled, remove the victim to fresh air and keep them at rest in a position comfortable for breathing. Call a poison center or doctor if you feel unwell.[5][6]

- Skin Contact: In case of skin contact, wash off immediately with plenty of soap and water for at least 15 minutes.[5] If skin irritation occurs, get medical advice/attention.[5] Remove and wash contaminated clothing before reuse.[5]
- Eye Contact: If in eyes, rinse cautiously with water for several minutes.[5] Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[5]
- Ingestion: If swallowed, call a poison center or doctor immediately if you feel unwell. Rinse mouth.[5][6]

Firefighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[8]
- Specific Hazards: Combustible material. Hazardous decomposition products include carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen fluoride.[5]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[5][8]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[8]
- Methods for Cleaning Up: Soak up with inert absorbent material and dispose of as hazardous waste.[5] Keep in suitable, closed containers for disposal.[5]

Stability and Reactivity

- Stability: Stable under normal storage conditions.[5]
- Conditions to Avoid: Incompatible products.[5]

- Incompatible Materials: Strong oxidizing agents.[5]
- Hazardous Decomposition Products: Under fire conditions, may produce carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen fluoride.[5]
- Hazardous Polymerization: Does not occur.[5]

Disposal Considerations

- Waste Disposal: Disposal of **4-Fluoro-3-nitrotoluene** and its containers must be in accordance with local, regional, and national regulations.[5] It should be disposed of at an approved waste disposal plant.[5][6] Chemical waste generators must determine whether a discarded chemical is classified as a hazardous waste.[5]

Disclaimer: This guide is intended for informational purposes only and is not a substitute for a comprehensive safety data sheet (SDS) or professional safety training. Always consult the most current SDS for **4-Fluoro-3-nitrotoluene** from your supplier before use and ensure all personnel are adequately trained in its safe handling.

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